

N-Nitroso Maprotiline: A Technical Guide to its Potential Genotoxicity

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Compound of Interest

Compound Name: *N-Nitroso Maprotiline*

Cat. No.: *B16085075*

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Abstract

N-Nitroso Maprotiline is a nitrosamine impurity that can potentially form in drug products containing Maprotiline. As a member of the N-nitroso compounds class, it is categorized as a "cohort of concern" due to the high mutagenic and carcinogenic potential of many compounds in this class. While specific experimental genotoxicity data for **N-Nitroso Maprotiline** is not publicly available, its structural alerts have led to a stringent regulatory classification, indicating a high presumed risk. This technical guide provides a comprehensive overview of the potential genotoxicity of **N-Nitroso Maprotiline**, based on regulatory assessments and data from related N-nitrosamine drug substance-related impurities (NDSRIs). It details the standard experimental protocols for assessing nitrosamine genotoxicity and outlines the likely molecular pathways involved.

Introduction: The Concern of Nitrosamine Impurities

N-nitrosamines are a class of organic compounds characterized by a nitroso group bonded to an amine. They are potent genotoxic agents in multiple animal species, and some are classified as probable or possible human carcinogens.^[1] Their presence as impurities in

human drug products has become a significant safety concern for regulatory agencies worldwide, leading to drug recalls and the implementation of rigorous risk assessment strategies.[1]

N-nitrosamines, including NDSRIs, are classified as Class 1 impurities, "known mutagenic carcinogens," under the ICH M7(R1) Guideline.[2] The primary mechanism of their genotoxicity involves metabolic activation by cytochrome P450 (CYP) enzymes, leading to the formation of highly reactive electrophilic species that can form adducts with DNA. These adducts can cause DNA damage, leading to mutations and chromosomal aberrations if not properly repaired.

Regulatory Assessment of N-Nitroso Maprotiline

In the absence of specific carcinogenicity or genotoxicity data, regulatory bodies employ a structure-activity relationship (SAR) based methodology known as the Carcinogenic Potency Categorization Approach (CPCA) to assign an Acceptable Intake (AI) limit for nitrosamine impurities.[3][4] The CPCA uses structural features to predict the carcinogenic potency of a nitrosamine.[3][4]

N-Nitroso Maprotiline has been assessed by the European Medicines Agency (EMA) and is placed in the most potent category. This stringent classification underscores the high level of concern regarding its potential genotoxicity.

Table 1: Regulatory Classification and Acceptable Intake for **N-Nitroso Maprotiline**

Compound	Carcinogenic Potency Categorization Approach (CPCA) Category	Acceptable Intake (AI) Limit (ng/day)	Regulatory Body
N-Nitroso Maprotiline	1	18	EMA

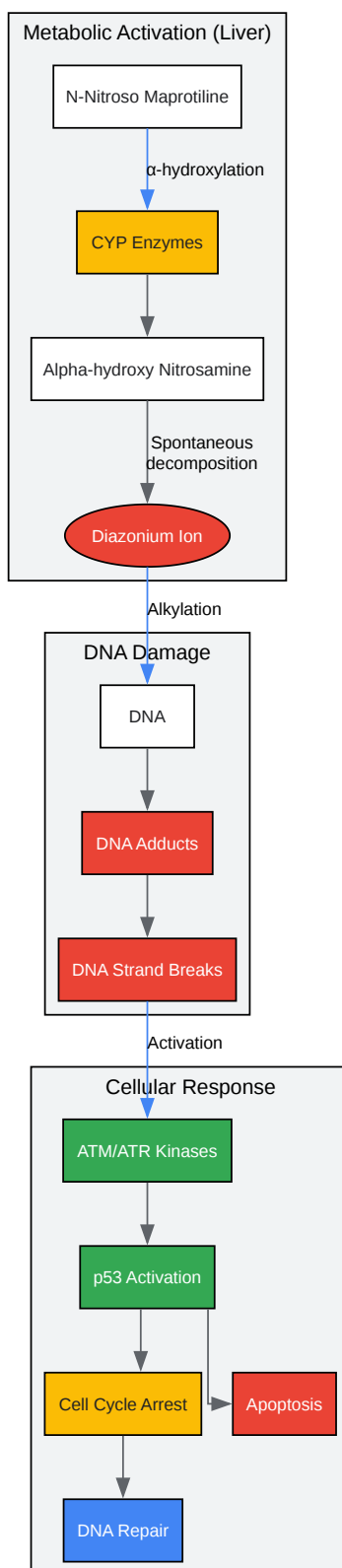
Source: EMA/409815/2020 Rev.21, Appendix 1[5][6][7][8]

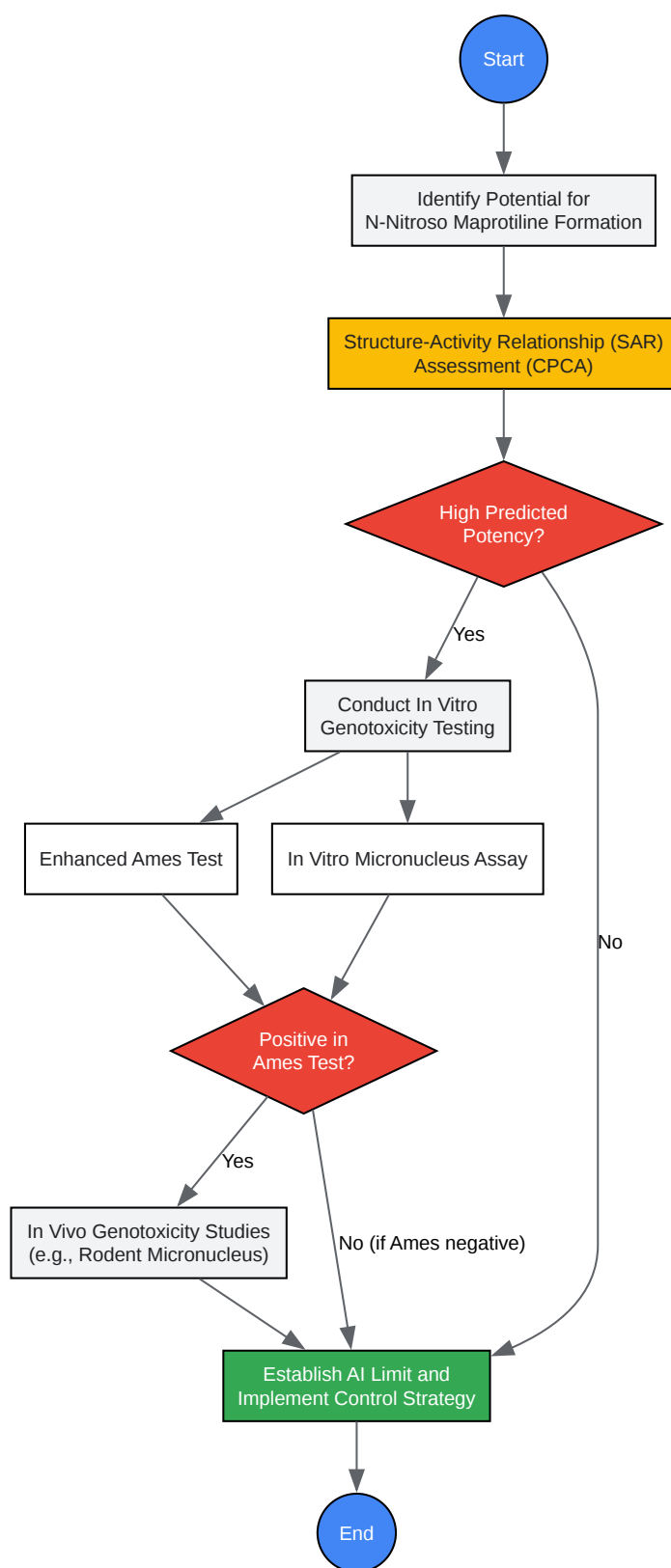
Presumed Mechanism of Genotoxicity and Signaling Pathways

The genotoxicity of N-nitroso compounds is primarily dependent on their metabolic activation. This process is crucial for converting the relatively inert parent compound into a DNA-reactive metabolite.

3.1. Metabolic Activation: The proposed metabolic activation of **N-Nitroso Maprotiline**, analogous to other N-nitrosamines, involves α -hydroxylation mediated by CYP enzymes. This enzymatic reaction occurs on the carbon atoms adjacent (alpha) to the nitroso group. The resulting α -hydroxy nitrosamine is unstable and undergoes spontaneous decomposition to form a diazonium ion. This highly electrophilic cation is capable of alkylating nucleophilic sites on DNA bases, primarily forming adducts at the N7 and O6 positions of guanine and the N3 position of adenine.

3.2. DNA Damage and Cellular Response: The formation of DNA adducts can lead to single and double-strand breaks, triggering a cascade of cellular responses known as the DNA Damage Response (DDR). Key proteins such as ATM (Ataxia-Telangiectasia Mutated) and ATR (Ataxia Telangiectasia and Rad3-related) are activated, which in turn phosphorylate a host of downstream targets, including the tumor suppressor protein p53. Activation of p53 can lead to cell cycle arrest, providing time for DNA repair, or induce apoptosis (programmed cell death) if the damage is too extensive to be repaired.





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